

# In-Depth Technical Guide to the Material Safety of 1-Naphthol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **1-Naphthol**, including its physicochemical properties, toxicological profile, and detailed experimental methodologies for key safety assessments. The information is presented to support researchers, scientists, and drug development professionals in the safe handling, risk assessment, and regulatory compliance related to this compound.

### Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **1-Naphthol**, facilitating easy comparison and reference.

#### Table 1: Physical and Chemical Properties of 1-Naphthol



Property	Value	Reference
Chemical Formula	C10H8O	[1]
Molar Mass	144.17 g/mol	[1][2]
Appearance	Colorless to light blue crystalline solid	[1]
Odor	Phenolic	[2]
Melting Point	95 - 96 °C	[1]
Boiling Point	278 - 280 °C at 1,013 hPa	[1]
Flash Point	125 °C (closed cup)	[1]
Density	1.28 g/cm <sup>3</sup>	[3]
Water Solubility	0.1 g/L at 20 °C	[1]
n-Octanol/Water Partition Coefficient (Log Pow)	2.85	[1][3]
Vapor Pressure	2.3 hPa at 100 °C	[1]

**Table 2: Acute Toxicity Data for 1-Naphthol** 

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	1,870 mg/kg	[1][4]
LD50	Rabbit	Dermal	880 mg/kg	[1]
LC50	Fish (Pimephales promelas)	-	4.1 - 4.7 mg/L (96 h)	[4]

**Table 3: Hazard Classification and Statements** 



Classification System	Hazard Class	Hazard Statement
GHS/CLP	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	
Skin Irritation (Category 2)	H315: Causes skin irritation	_
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	_
Chronic Aquatic Toxicity (Category 2)	H411: Toxic to aquatic life with long lasting effects	_

#### **Experimental Protocols**

This section provides detailed methodologies for key toxicological assessments of **1-Naphthol**, based on internationally recognized guidelines.

#### **Acute Oral Toxicity (OECD 401)**

The acute oral toxicity of **1-Naphthol** is determined by administering the substance in graduated doses to a group of experimental animals (typically rats), with one dose per group. [5]

- Animal Model: Healthy, young adult rats of a single strain are used.[5]
- Dosage: At least three dose levels are chosen to result in a range of toxic effects and mortality rates. A preliminary range-finding study may be conducted.[5]
- Administration: The test substance is administered orally in a single dose by gavage.
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[5]



- Endpoint: The LD50 (median lethal dose) is calculated, which is the statistically derived single dose that is expected to cause death in 50% of the animals.[5]
- Pathology: A gross necropsy is performed on all animals.

#### **Acute Dermal Toxicity (OECD 402)**

This test assesses the toxic effects resulting from a single dermal application of **1-Naphthol**.

- Animal Model: Healthy, young adult animals (typically rats or rabbits) with intact skin are used.
- Preparation: The fur is clipped from the dorsal area of the trunk of the test animals 24 hours before the test.
- Application: The test substance is applied uniformly over an area of at least 10% of the total body surface area and held in contact with the skin with a porous gauze dressing for 24 hours.
- Dosage: A limit test at a dose of 2000 mg/kg body weight is typically performed. If mortality is observed, a full dose-response study is conducted.
- Observation Period: Animals are observed for 14 days for signs of toxicity and mortality.
- Endpoint: The dermal LD50 is calculated.
- Pathology: Gross necropsy is performed on all animals.

#### **Skin Irritation (OECD 404)**

This method determines the potential of **1-Naphthol** to cause skin irritation.[6]

- Animal Model: A single healthy young adult albino rabbit is typically used for the initial test.
- Application: A 0.5 g or 0.5 mL aliquot of the test substance is applied to a small area (approximately 6 cm²) of clipped skin and covered with a gauze patch.[7]
- Exposure: The exposure duration is 4 hours.[8]



- Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[9]
- Scoring: Skin reactions are scored according to a graded scale.
- Confirmation: If a corrosive effect is not observed in the initial test, the response is confirmed using additional animals.

#### Serious Eye Damage/Eye Irritation (OECD 405)

This test evaluates the potential of **1-Naphthol** to cause serious eye damage or irritation.[10]

- Animal Model: A single healthy young adult albino rabbit is used for the initial test.[11]
- Application: A 0.1 mL or 0.1 g aliquot of the test substance is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[11]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for corneal opacity, iritis, and conjunctival redness and chemosis.[10][11]
- Scoring: Ocular lesions are scored using a standardized system.
- Reversibility: The persistence of lesions is observed for up to 21 days to assess reversibility.

## Skin Sensitization (Local Lymph Node Assay - OECD 429)

The Local Lymph Node Assay (LLNA) is the preferred method for assessing the skin sensitization potential of **1-Naphthol**.

- Animal Model: A small group of female mice (CBA/J strain) is used.
- Application: The test substance is applied to the dorsal surface of each ear for three consecutive days.
- Procedure: On day 5, a solution of <sup>3</sup>H-methyl thymidine is injected intravenously. The draining auricular lymph nodes are excised and the proliferation of lymphocytes is measured



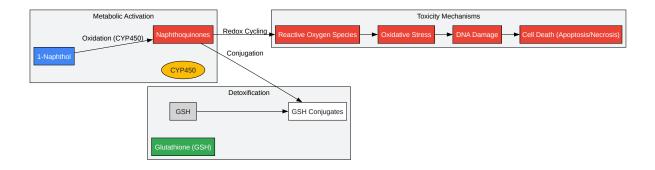
by the incorporation of <sup>3</sup>H-methyl thymidine.

• Endpoint: A stimulation index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. An SI of 3 or greater is considered a positive result for skin sensitization.

#### Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language, visualize key signaling pathways involved in **1-Naphthol** toxicity and the workflows of the experimental protocols.

#### **Signaling Pathways**

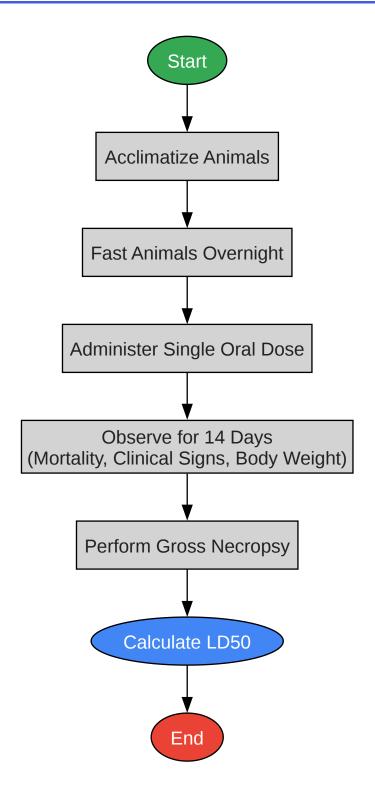


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Caption: Metabolic activation and toxicity pathway of **1-Naphthol**.

#### **Experimental Workflows**

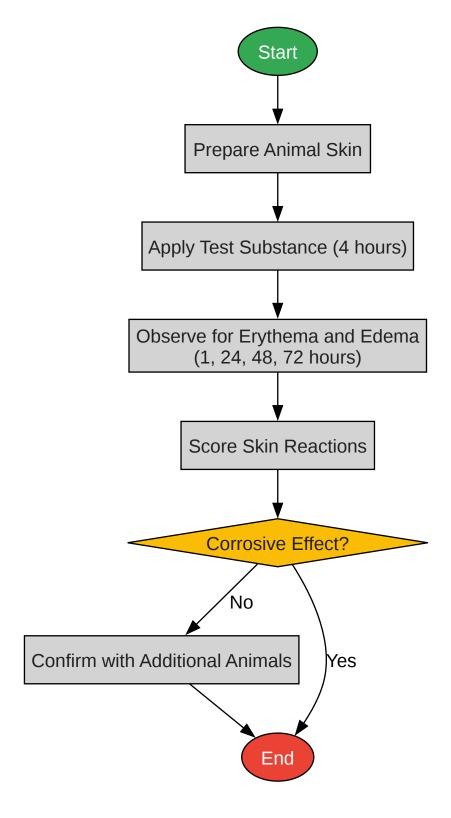




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Caption: Workflow for Acute Oral Toxicity Testing (OECD 401).





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Caption: Workflow for Skin Irritation Testing (OECD 404).



#### **Summary of Toxicological Endpoints**

- Acute Toxicity: 1-Naphthol is harmful if swallowed and toxic in contact with skin.[4] Signs of
  acute toxicity include lethargy, piloerection, and ataxia.[4]
- Irritation: It causes serious eye damage and skin irritation.[3][4] In rabbit studies, it produced moderate erythema and edema on the skin and corneal opacity.[3]
- Sensitization: 1-Naphthol is a skin sensitizer.[3]
- Genotoxicity: There is evidence that 1-Naphthol can induce chromosomal aberrations in vitro.[3]
- Carcinogenicity: Data on the carcinogenicity of **1-Naphthol** is limited.
- Reproductive and Developmental Toxicity: In a developmental toxicity study in rats, no maternal, embryonic, or fetal effects were observed at the tested doses.[3]

### **Mechanism of Toxicity**

The toxicity of **1-Naphthol** is primarily attributed to its metabolic activation by cytochrome P450 enzymes to reactive naphthoquinone metabolites.[12] These metabolites can induce cellular damage through two main pathways:

- Redox Cycling and Oxidative Stress: Naphthoquinones can undergo redox cycling, a
  process that generates reactive oxygen species (ROS) such as superoxide anions and
  hydrogen peroxide. This leads to oxidative stress, characterized by the depletion of
  intracellular glutathione (GSH), lipid peroxidation, and damage to cellular macromolecules,
  including DNA.[12]
- Covalent Binding: The reactive naphthoquinone intermediates can also covalently bind to cellular proteins and DNA, forming adducts that can disrupt cellular function and lead to cytotoxicity and genotoxicity.[12]

### Safe Handling and First Aid

 Handling: Use in a well-ventilated area.[3] Avoid breathing dust.[3] Wear protective gloves, clothing, and eye/face protection.[3] Wash hands thoroughly after handling.[3]



- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.[1][4] Keep container tightly closed.[3]
- First Aid:
  - Inhalation: Move person to fresh air.[3]
  - Skin Contact: Immediately wash with plenty of water.[3]
  - Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.[3] Seek immediate medical attention.[3]
  - Ingestion: Rinse mouth.[3] Do NOT induce vomiting.[13] Call a poison center or doctor.[3]

#### **Disposal Considerations**

Dispose of contents/container in accordance with local, regional, national, and international regulations.[3] **1-Naphthol** and its container must be disposed of as hazardous waste.[1]

This guide is intended to provide detailed technical information on the material safety of **1-Naphthol** for a scientific audience. It is not a substitute for a formal risk assessment or for following all applicable safety regulations and guidelines. Always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Material Safety of 1-Naphthol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195823#material-safety-data-sheet-for-1-naphthol]

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